

An In-Depth Technical Guide to Isopropyl 4hydroxybenzoate-d4

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Isopropyl 4-hydroxybenzoate-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Isopropyl 4-hydroxybenzoate-d4**, a deuterated analog of the widely used preservative, isopropylparaben. This document details its chemical structure, properties, and synthesis, and provides insights into its analytical methodologies and metabolic pathways. The inclusion of deuterium atoms makes it an invaluable tool in various research applications, particularly in metabolic and pharmacokinetic studies.

Core Concepts: Chemical Structure and Properties

Isopropyl 4-hydroxybenzoate-d4 is a stable isotope-labeled version of isopropyl 4-hydroxybenzoate. The deuterium atoms are located on the phenyl ring, enhancing its utility in mass spectrometry-based analytical methods.

Chemical Structure:

IUPAC Name: Propan-2-yl 4-hydroxybenzoate-2,3,5,6-d4

CAS Number: 1219798-72-7[1]

Molecular Formula: C₁₀H₈D₄O₃[1]

SMILES: O=C(OC(C)C)C1=C([2H])C([2H])=C(O)C([2H])=C1[2H][1]



The structure consists of a 4-hydroxybenzoic acid core esterified with isopropanol. The four deuterium atoms replace the hydrogen atoms at positions 2, 3, 5, and 6 of the benzene ring.

Physicochemical Properties:

Quantitative data for the deuterated compound is not readily available in the public domain. However, the properties of its non-deuterated analog, Isopropyl 4-hydroxybenzoate, provide a close approximation.

Property	Value (for non-deuterated Isopropyl 4- hydroxybenzoate)
Molecular Weight	180.20 g/mol [2]
Molecular Weight (d4)	184.23 g/mol [1]
Appearance	White to cream crystals or powder
Melting Point	81.5-87.5 °C
Solubility	Soluble in Chloroform, Ethyl Acetate[3]
LogP	2.76[4]

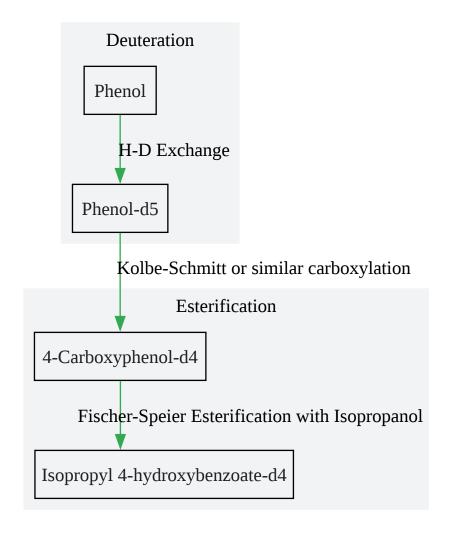
Synthesis of Isopropyl 4-hydroxybenzoate-d4

While a specific, detailed experimental protocol for the synthesis of **Isopropyl 4-hydroxybenzoate-d4** is not widely published, a general approach can be inferred from established methods for synthesizing deuterated aromatic compounds and non-deuterated parabens.

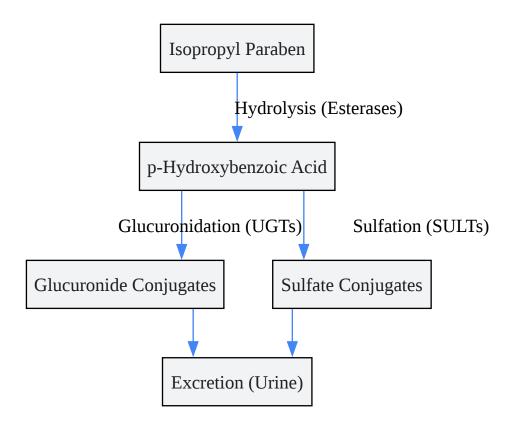
Conceptual Synthesis Workflow:

The synthesis would likely involve a two-step process: the deuteration of a precursor molecule followed by esterification.









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